

4-Amino-1-benzylpiperidine: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: 4-Amino-1-benzylpiperidine

Cat. No.: B041602

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An in-depth guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **4-Amino-1-benzylpiperidine**.

This technical document provides a comprehensive overview of the safety data and handling precautions for **4-Amino-1-benzylpiperidine** (CAS No. 50541-93-0). The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a thorough understanding of the potential hazards and the necessary safety measures. This guide is intended for professionals in research and development who may handle this compound.

Chemical Identification and Physical Properties

4-Amino-1-benzylpiperidine is a substituted piperidine that serves as a versatile intermediate in the synthesis of various bioactive molecules, particularly in pharmaceutical development.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₈ N ₂	[1][2][3]
Molecular Weight	190.28 g/mol	[3]
Appearance	Colorless to pale yellow liquid or solid	[1][4]
Odor	Amine-like, fishy	[4]
Melting Point	90-93 °C	
Boiling Point	152 °C at 9.7 mmHg	
Density	0.933 g/mL at 25 °C	
Flash Point	>110 °C (>230 °F)	[5]
Solubility	Immiscible in water. Soluble in organic solvents like ethanol and dichloromethane.	[4]
Vapor Pressure	0.000794 mmHg at 25 °C	

Hazard Identification and Toxicological Information

While comprehensive toxicological data for **4-Amino-1-benzylpiperidine** is limited in publicly available literature, the compound is consistently classified with several hazards under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4]

Hazard Classification	GHS Category	Description
Skin Corrosion/Irritation	Category 1C / 2	Causes severe skin burns and eye damage, or causes skin irritation.[5][6][7]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	Causes serious eye damage or serious eye irritation.[5][6][7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[5][6][7]
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.[5]
Acute Toxicity (Dermal)	Category 4	Harmful in contact with skin.[5]

Note: Specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **4-Amino-1-benzylpiperidine** are not readily available in the reviewed literature. The hazard classifications are based on available SDS and chemical database information.

Handling and Storage Precautions

Safe handling and storage are critical to minimize the risks associated with **4-Amino-1-benzylpiperidine**.

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5][6]
- Avoid contact with skin and eyes.[6]
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5][6]
- Wash hands thoroughly after handling.[5]

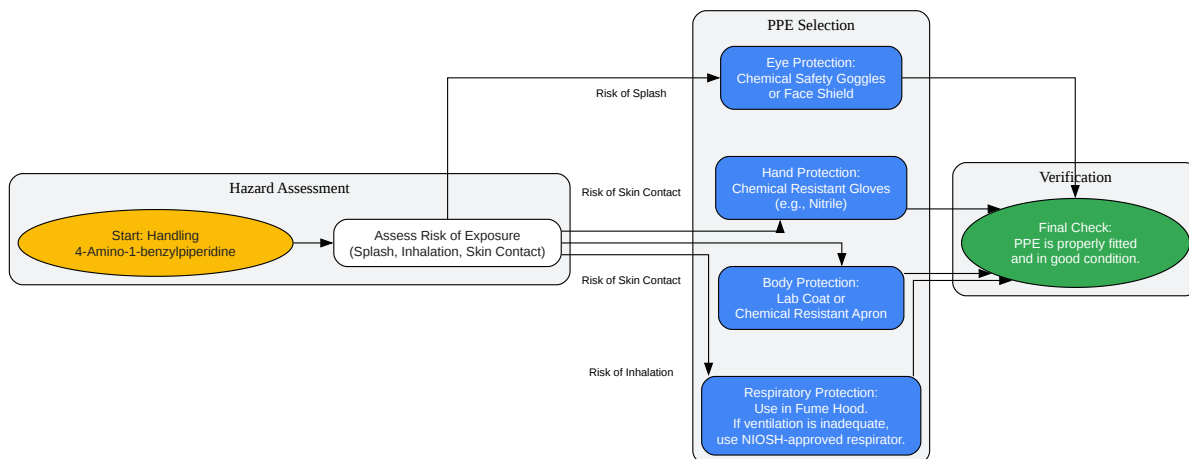
- Do not eat, drink, or smoke in the work area.

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[5][6]
- Store locked up.[6]
- Store under an inert atmosphere if possible to prevent degradation.[4]
- Incompatible materials include strong oxidizing agents and strong acids.[2][5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is based on the potential for exposure. The following diagram illustrates the logical selection of PPE when handling **4-Amino-1-benzylpiperidine**.



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Caption: PPE selection workflow for handling **4-Amino-1-benzylpiperidine**.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[5]

- In case of skin contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention.[5]
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- If swallowed: Do NOT induce vomiting. Clean mouth with water and drink plenty of water. Seek immediate medical attention.[5]

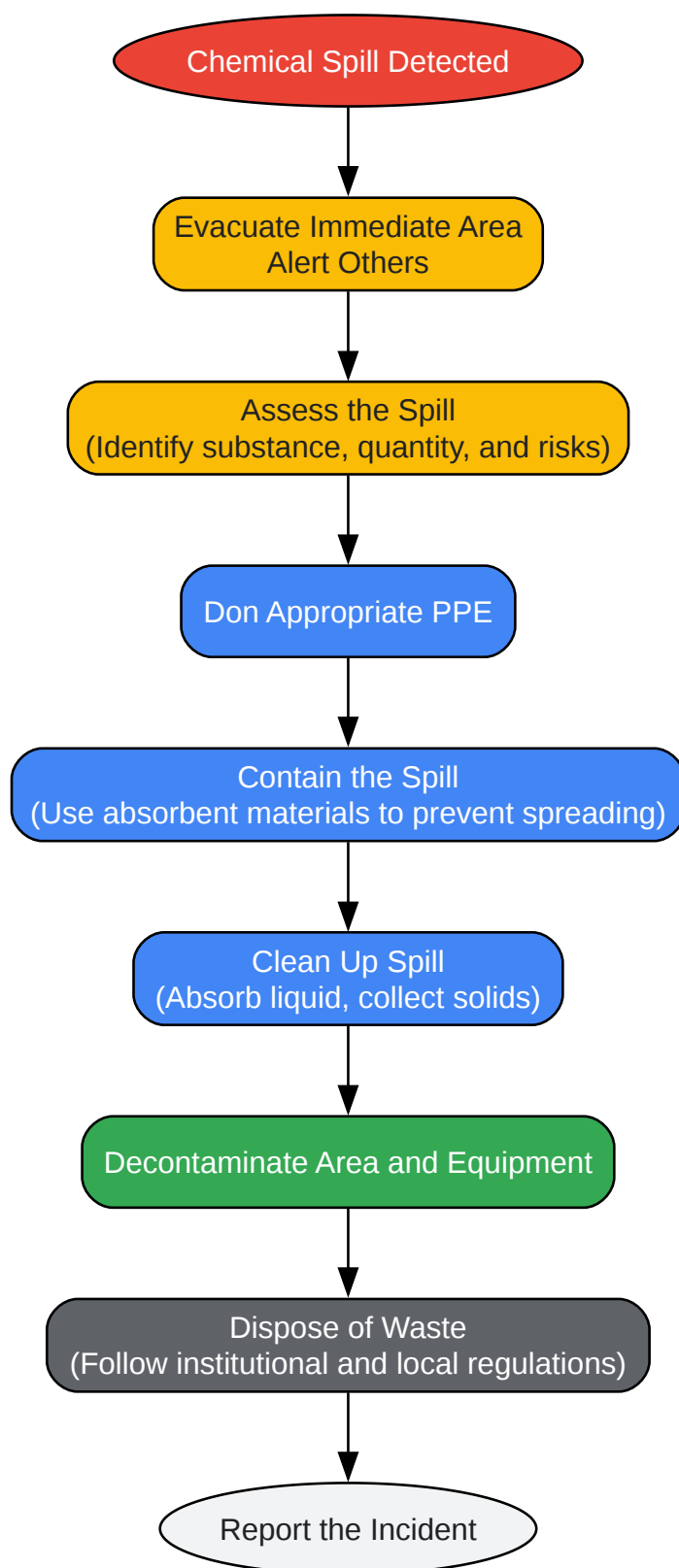
Fire-Fighting Measures:

- Suitable extinguishing media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[5][6]
- Specific hazards: Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[5]
- Protective equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures:

- Ensure adequate ventilation and wear appropriate personal protective equipment.[5]
- Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[5]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[5]
- Prevent the product from entering drains.

The following diagram outlines a general workflow for responding to a chemical spill.



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Caption: General workflow for responding to a chemical spill.

Experimental Protocols for Safety Evaluation

Detailed experimental protocols for the toxicological assessment of **4-Amino-1-benzylpiperidine** are not publicly available. However, the hazard classifications provided in safety data sheets are typically derived from studies conducted according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

General Methodologies for Acute Toxicity Testing:

- Acute Oral Toxicity (OECD 420, 423, 425): These guidelines describe methods to assess the toxicity of a substance after a single oral dose.
 - OECD 420 (Fixed Dose Procedure): Involves administering the substance at one of four fixed dose levels (5, 50, 300, and 2000 mg/kg body weight) to a small number of animals. The outcome is the observation of clear signs of toxicity at a particular dose level, rather than death, to assign a GHS category.
 - OECD 423 (Acute Toxic Class Method): A stepwise procedure where a small group of animals (typically three) is dosed at a defined level. The mortality or moribundity of the animals determines the next step, which could be dosing another group at a lower or higher level. This method allows for the assignment of a GHS classification based on the dose at which mortality is observed.
 - OECD 425 (Up-and-Down Procedure): A sequential dosing method where animals are dosed one at a time. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal. This method allows for the calculation of an LD50 value with a confidence interval.
- Acute Dermal Toxicity (OECD 402): This test assesses the toxic effects of a substance applied to the skin. A single dose is applied to a small area of the skin of experimental animals, and the animals are observed for signs of toxicity and mortality.
- Acute Inhalation Toxicity (OECD 403): This guideline is used to evaluate the toxicity of a substance when inhaled. Animals are exposed to the substance (as a gas, vapor, aerosol, or dust) in an inhalation chamber for a defined period, and toxic effects and mortality are recorded.

- Skin and Eye Irritation/Corrosion (OECD 404 and 405): These tests evaluate the potential of a substance to cause irritation or corrosion to the skin and eyes. A small amount of the substance is applied to the skin or into the eye of an experimental animal, and the effects are observed and scored over a period of time.

For any new or not fully characterized compound like **4-Amino-1-benzylpiperidine**, it is recommended that any necessary toxicological testing be conducted by qualified personnel in a facility compliant with Good Laboratory Practice (GLP) and according to the relevant OECD guidelines.

Disposal Considerations

Dispose of **4-Amino-1-benzylpiperidine** and its containers in accordance with local, regional, and national regulations.[6] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste. Waste disposal should be handled by a licensed professional waste disposal service.

This technical guide provides a summary of the available safety information for **4-Amino-1-benzylpiperidine**. It is essential for all users to consult the most up-to-date Safety Data Sheet from their supplier before handling this chemical and to adhere to all institutional safety protocols.

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